

An In-depth Technical Guide to the Safety Data for Magtrieve™

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Compound of Interest

Compound Name: Magtrieve(TM)

Cat. No.: B076450

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for Magtrieve™ (Chromium (IV) Oxide), compiled from various safety data sheets and scientific literature. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who handle this material.

Chemical and Physical Properties

Magtrieve™, a trademark for Chromium (IV) Oxide (CrO_2), is a black, synthetic magnetic solid. [1] It is widely recognized for its utility as an oxidant in organic synthesis. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
CAS Number	12018-01-8	[2]
EC Number	234-630-4	[2]
Molecular Formula	CrO ₂	[2]
Molar Mass	83.99 g/mol	[2]
Appearance	Brown-black powder	ESPI Metals SDS
Density	4.85 g/mL at 25 °C	[2]
Melting Point	>375 °C (decomposes)	[2]
Solubility in water	Insoluble	ESPI Metals SDS
Other Solubilities	Soluble in acids	ESPI Metals SDS

Hazard Identification and Classification

Magtrieve™ is classified as a hazardous substance. The following table summarizes its classification under the Globally Harmonized System (GHS) and provides associated hazard information.

Classification	Code	Statement
GHS Pictogram	GHS07	Exclamation mark
Signal Word	Warning	
Hazard Statement	H319	Causes serious eye irritation
Precautionary Statements	P264	Wash skin thoroughly after handling.
P280	Wear eye protection/face protection.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P337+P313	If eye irritation persists: Get medical advice/attention.	

Source: ESPI Metals Safety Data Sheet

GHS Classification Diagram

Caption: GHS hazard classification for Magtrieve™.

Toxicological Information

The primary toxicological concern with Magtrieve™ is its potential for eye irritation. Long-term exposure to chromium compounds, in general, has been associated with an increased risk of lung cancer.

A key study on the chronic inhalation toxicity of chromium dioxide was conducted by Lee et al. (1988). The lowest published toxic concentration (TCLo) from this study is provided in the table below.

Parameter	Value	Species	Route	Exposure Duration	Effects	Source
TCLo	25 mg/m ³	Rat	Inhalation	6 hours/day, 5 days/week for 2 years	Lungs, Thorax, or Respiration - other changes; Lungs, Thorax, or Respiration - changes in lung weight	Chemsrc

While the specific signaling pathways for Chromium (IV) Oxide are not extensively documented, a plausible mechanism can be inferred from the well-studied toxicology of hexavalent chromium (Cr(VI)). The toxicity of chromium compounds is often linked to their intracellular reduction, which generates reactive oxygen species (ROS) and induces oxidative stress.

Proposed Cellular Toxicity Pathway of Chromium Compounds

Caption: Proposed mechanism of chromium-induced cellular toxicity.

Experimental Protocols

Objective: To evaluate the long-term effects of inhaled chromium dioxide dust in rats.

Methodology (summarized from the abstract):

- Test Animals: Rats.
- Exposure Groups:
 - Control group: 0 mg/m³
 - Low dose group: 0.5 mg/m³ (stabilized and unstabilized CrO₂)

- High dose group: 25 mg/m³ (stabilized CrO₂)
- Exposure Regimen: 6 hours per day, 5 days per week, for 2 years.
- Observations: Pathological changes were monitored, with a focus on lung lesions.

Key Findings:

- At 0.5 mg/m³, the pulmonary responses were consistent with that of a nuisance dust.
- At 25 mg/m³, more significant lung lesions were observed, including dust-laden macrophages, thickened alveolar walls, and alveolar bronchiolarization. In female rats, keratin cysts and cystic keratinizing squamous cell carcinoma were observed.

Experimental Workflow for Chronic Inhalation Study

Caption: Workflow of the two-year rat inhalation study.

Objective: To utilize Magtrieve™ as an oxidant for the efficient conversion of alcohols to their corresponding carbonyl compounds under microwave irradiation.

Methodology:

- Combine 1g of the alcohol substrate, 5g of Magtrieve™, and 20mL of toluene in a microwave reactor vessel.
- Irradiate the heterogeneous mixture under reflux. The microwave power should be adjusted to maintain a boiling state.
- After the reaction is complete (typically determined by TLC or GC analysis), cool the mixture.
- Separate the Magtrieve™ from the reaction mixture using a magnet.
- Evaporate the solvent (toluene) from the liquid phase to obtain the crude product.
- Purify the crude product by distillation or crystallization.

Workflow for Microwave-Assisted Oxidation

Caption: Workflow for a typical microwave-assisted oxidation reaction.

Handling and Safety Precautions

When handling Magtrieve™, it is essential to use appropriate personal protective equipment to minimize exposure.

PPE Selection Guide for Handling Magtrieve™

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References

- 1. mdpi.com [mdpi.com]
- 2. Magtrieve™ | Sigma-Aldrich [sigmaaldrich.cn]
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